

An In-depth Technical Guide to Ammonium Decanedioate (CAS 19402-63-2)

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Compound of Interest

Compound Name: Ammonium sebacate

Cat. No.: B095377

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Introduction: Ammonium decanedioate, registered under CAS number 19402-63-2, is the diammonium salt of decanedioic acid, commonly known as sebamic acid. This organic compound is characterized by its dicarboxylate structure and the presence of two ammonium counter-ions. While not a household name, ammonium decanedioate serves critical functions in various industrial applications, primarily leveraging its properties as a corrosion inhibitor, lubricating agent, and plasticizer.^[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, industrial significance, and relevant analytical methodologies for researchers, scientists, and professionals in chemical manufacturing and material science.

Chemical Identity and Structure

Ammonium decanedioate is formed through the neutralization of sebamic acid with ammonia.^[1] Its molecular formula is C₁₀H₂₄N₂O₄, and it has a molecular weight of approximately 236.31 g/mol.^{[1][2][3][4][5][6]}

The chemical structure consists of a ten-carbon dicarboxylic acid, decanedioic acid (sebamic acid), where both carboxylic acid groups are deprotonated to form carboxylate anions (-COO⁻). These negatively charged groups are ionically bonded to two ammonium cations (NH₄⁺).

Below is a diagram illustrating the ionic structure of Ammonium Decanedioate.

Caption: Ionic structure of Ammonium Decanedioate.

Physicochemical Properties

The physical and chemical characteristics of ammonium decanedioate dictate its utility in various applications. A summary of its key properties is presented in the table below.

| Property | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 19402-63-2 | [1] [2] [4] [5] [6] [7] [8] [9] [10] [11] |
| Molecular Formula | C ₁₀ H ₂₄ N ₂ O ₄ | [2] [5] [6] [12] |
| Molecular Weight | 236.31 g/mol | [1] [2] [3] [4] [5] [11] |
| Appearance | White crystal or crystalline powder | [11] |
| Boiling Point | 475.3 °C at 760 mmHg (for sebacic acid) | [1] |
| Flash Point | 241.3 °C (for sebacic acid) | [1] |
| pH (5% solution) | 6.5 - 7.5 | [11] |
| Storage | Inert atmosphere, room temperature | [1] [2] |

It is important to note that many of the thermal properties reported are for the parent acid, sebacic acid, as the ammonium salt is likely to decompose upon significant heating. The compound is stable under normal storage conditions.[\[11\]](#)

Industrial Applications and Functional Insights

The unique combination of a long aliphatic chain and ionic ammonium groups imparts specific functionalities to ammonium decanedioate, making it a valuable component in several industrial formulations.

- **Corrosion Inhibition:** One of the primary applications of ammonium decanedioate is as a corrosion inhibitor, particularly for protecting metal surfaces from rust and degradation.[\[1\]](#) The decanedioate anion can adsorb onto metal surfaces, forming a protective layer that passivates the surface and prevents oxidative reactions. The long hydrocarbon chain

enhances the hydrophobicity of this protective film, further repelling water and corrosive agents.

- **Lubricant Additives:** In the formulation of lubricants, ammonium decanedioate can function as an additive to enhance performance.^[1] Its structure allows it to act as a boundary lubricant, reducing friction and wear between moving parts. The polar carboxylate groups adhere to metal surfaces, while the nonpolar aliphatic tails provide a low-shear interface.
- **Plastics and Resins:** Ammonium decanedioate is also utilized in the production of plastics and resins, where it can act as a plasticizer.^[1] Its incorporation into a polymer matrix can increase flexibility, reduce brittleness, and improve the overall durability of the final product.
- **PROTAC Linkers:** In the field of drug discovery, decanedioic acid and its derivatives, such as the ammonium salt, are used as PROTAC (Proteolysis Targeting Chimera) linkers.^{[5][8]} PROTACs are bifunctional molecules that bring a target protein and an E3 ubiquitin ligase into proximity to induce the degradation of the target protein.^{[5][8]} The decanedioate moiety can serve as the flexible chain connecting the two active ends of the PROTAC molecule.^{[5][8]}
- **Capacitor Electrolytes:** A specific grade of **ammonium sebacate** is used as an electrolyte material in the manufacturing of capacitors.^[11]

Safety and Handling

According to available Safety Data Sheets (SDS), ammonium decanedioate is classified as harmful if swallowed (Acute toxicity, oral, Category 4), causes skin irritation (Category 2), and causes serious eye irritation (Category 2A).^[12] It may also cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).^[12]

Precautionary Measures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.^[12]
- Use in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.^[12]

- In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[12]
- If swallowed, rinse mouth and consult a physician.[12]

The substance is not considered hazardous for transport.[12]

Experimental Protocol: Quality Control and Assay

Ensuring the purity and concentration of ammonium decanedioate is crucial for its industrial applications. A common approach for the quality control of such a compound involves acid-base titration to determine the assay.

Objective: To determine the purity of an ammonium decanedioate sample by non-aqueous acid-base titration.

Principle: The carboxylate groups of the decanedioate are basic and can be titrated with a strong acid, such as perchloric acid, in a non-aqueous solvent like glacial acetic acid. The endpoint can be determined potentiometrically or with a visual indicator.

Materials and Reagents:

- Ammonium decanedioate sample
- Glacial acetic acid (anhydrous)
- Perchloric acid (0.1 N in glacial acetic acid), standardized
- Crystal violet indicator
- Potentiometric titrator with a suitable electrode system
- Standard laboratory glassware (burette, beaker, pipette)

Procedure:

- Accurately weigh approximately 200 mg of the ammonium decanedioate sample into a clean, dry 100 mL beaker.

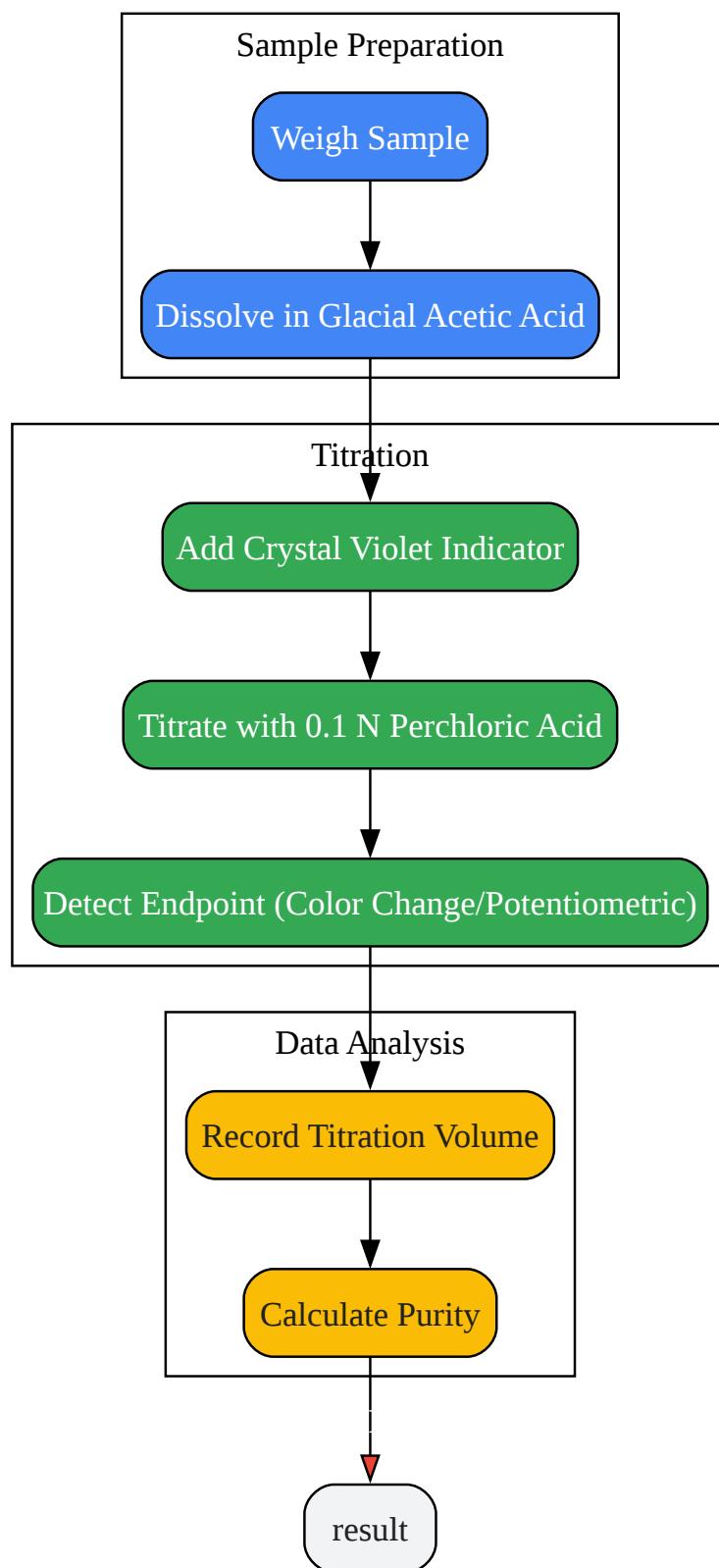
- Add 50 mL of glacial acetic acid to dissolve the sample. Gentle warming may be required.
- Add 2-3 drops of crystal violet indicator to the solution. The solution will have a violet color.
- Titrate the sample solution with standardized 0.1 N perchloric acid. The endpoint is reached when the color of the solution changes from violet to blue-green.
- Alternatively, perform a potentiometric titration and determine the endpoint from the inflection point of the titration curve.
- Perform a blank titration with 50 mL of glacial acetic acid and subtract the blank volume from the sample titration volume.
- Calculate the percentage purity of ammonium decanedioate.

Calculation: Purity (%) = $(V_s - V_b) * N * M * 100 / (2 * W)$

Where:

- V_s = Volume of perchloric acid consumed by the sample (mL)
- V_b = Volume of perchloric acid consumed by the blank (mL)
- N = Normality of the perchloric acid solution (eq/L)
- M = Molecular weight of ammonium decanedioate (236.31 g/mol)
- W = Weight of the sample (mg)
- The factor of 2 in the denominator accounts for the two ammonium/carboxylate groups per molecule.

This experimental workflow provides a reliable method for the quality assessment of ammonium decanedioate.



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Caption: Workflow for Quality Control of Ammonium Decanedioate.

Conclusion

Ammonium decanedioate (CAS 19402-63-2) is a versatile industrial chemical with well-defined roles in corrosion inhibition, lubrication, and polymer science. Its straightforward ionic structure, comprising a C10 dicarboxylate and two ammonium ions, underpins its functional properties. While it does not possess the complex biological activity and signaling pathway interactions characteristic of pharmaceutical compounds, its utility in specialized fields like PROTAC development highlights its relevance in advanced chemical synthesis. The information and protocols presented in this guide offer a solid foundation for professionals working with this compound.

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